

Recommended Solvents for Dissolving NF279: Application Notes and Protocols

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Compound of Interest

Compound Name: NF279

Cat. No.: B15581483

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Introduction

NF279 is a potent and selective antagonist of the P2X1 receptor, a ligand-gated ion channel activated by extracellular adenosine triphosphate (ATP).^{[1][2][3][4]} As a suramin analogue, **NF279** is a valuable tool for studying purinergic signaling pathways involved in various physiological processes, including neurotransmission, inflammation, and thrombosis.^{[5][6][7][8]} Proper dissolution and handling of **NF279** are critical for obtaining accurate and reproducible experimental results. This document provides detailed application notes and protocols for dissolving **NF279**, preparing stock solutions, and understanding its mechanism of action within the P2X1 signaling pathway.

Chemical Properties of NF279

- Chemical Name: 8,8'-[Carbonylbis(imino-4,1-phenylenecarbonylimino-4,1-phenylenecarbonylimino)]bis-1,3,5-naphthalenetrisulfonic acid hexasodium salt^{[1][2]}
- Molecular Formula: C₄₉H₃₀N₆Na₆O₂₃S₆^{[1][2]}

- Molecular Weight: 1401.1 g/mol (Note: The degree of hydration can vary between batches, affecting the actual molecular weight. Always refer to the batch-specific Certificate of Analysis)[1][2]
- Appearance: White to off-white solid[3]

Recommended Solvents and Solubility Data

NF279 is soluble in aqueous solutions and dimethyl sulfoxide (DMSO). The choice of solvent will depend on the specific experimental requirements, such as the desired stock concentration and compatibility with the biological system under investigation.

Data Presentation: Solubility of **NF279**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	25 - 35[1][2][9]	17.84 - 24.98	May require sonication and warming to fully dissolve.[3]
DMSO	14 - 14.5[3][9]	9.99 - 10.35	Requires sonication and warming. Use freshly opened, anhydrous DMSO as the compound is hygroscopic.[3]

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution of NF279

This protocol is suitable for most in vitro and in vivo applications where an aqueous-based vehicle is preferred.

Materials:

- **NF279** powder
- Sterile, deionized, or distilled water
- Sterile conical tube or vial
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)
- 0.22 μm sterile syringe filter

Procedure:

- Weighing: Accurately weigh the desired amount of **NF279** powder in a sterile conical tube or vial.
- Solvent Addition: Add the calculated volume of sterile water to achieve the desired concentration (e.g., for a 10 mM stock solution, add 71.37 μL of water to 1 mg of **NF279**, assuming a molecular weight of 1401.1 g/mol).
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, gentle warming in a water bath (37°C) for 5-10 minutes can aid dissolution.[\[3\]](#)
 - Alternatively, sonication for 5-10 minutes can be used to facilitate dissolution.[\[3\]](#)
- Sterilization: Once the **NF279** is completely dissolved, sterilize the stock solution by passing it through a 0.22 μm sterile syringe filter.[\[3\]](#)
- Aliquoting and Storage:

- Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[3\]](#)[\[9\]](#)

Protocol 2: Preparation of a DMSO Stock Solution of NF279

This protocol is an alternative for applications where a higher stock concentration is required, and the final concentration of DMSO in the experimental medium is tolerated by the cells or system being studied.

Materials:

- **NF279** powder
- Anhydrous, sterile-filtered DMSO
- Sterile conical tube or vial
- Vortex mixer
- Water bath or heating block
- Sonicator

Procedure:

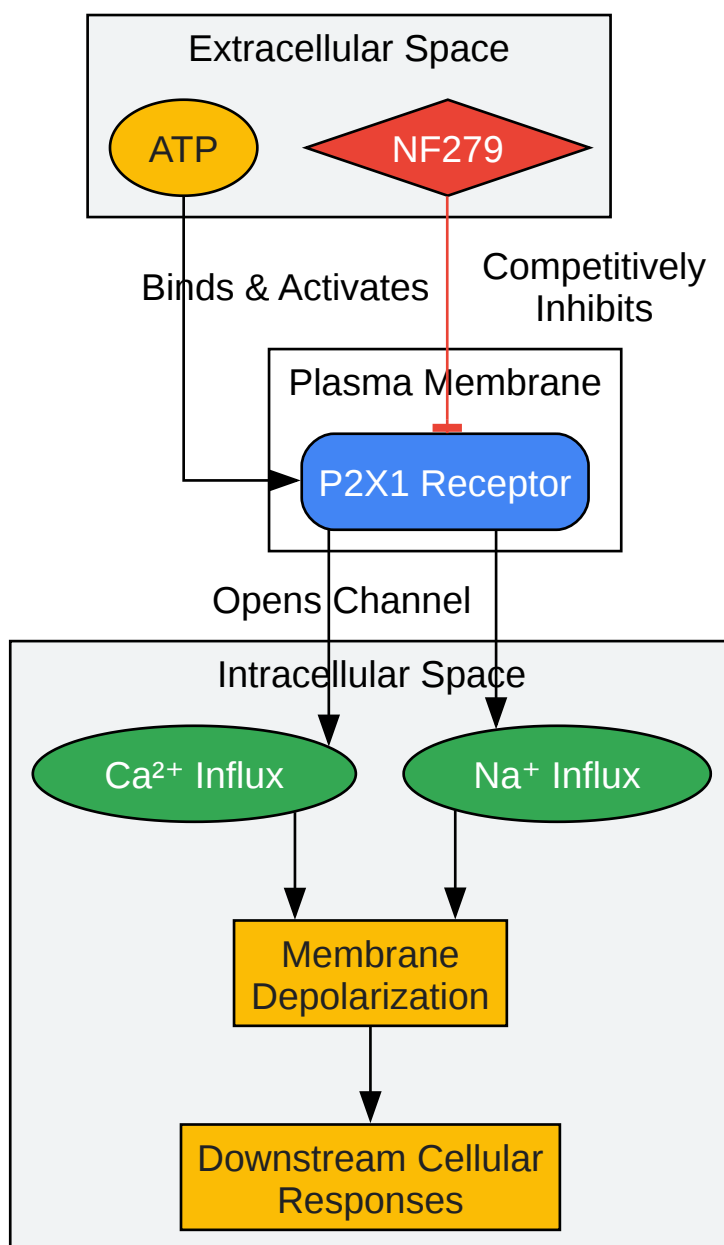
- **Weighing:** Accurately weigh the desired amount of **NF279** powder in a sterile conical tube or vial.
- **Solvent Addition:** Add the calculated volume of anhydrous, sterile-filtered DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 71.37 µL of DMSO to 1 mg of **NF279**).
- **Dissolution:**
 - Vortex the solution vigorously.

- Warm the solution in a 37°C water bath for 10-15 minutes.
- Sonicate the solution for 10-15 minutes until the compound is fully dissolved.^[3] It is crucial to use newly opened DMSO as its hygroscopic nature can impact solubility.^[3]
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[3]

Mechanism of Action: NF279 in the P2X1 Signaling Pathway

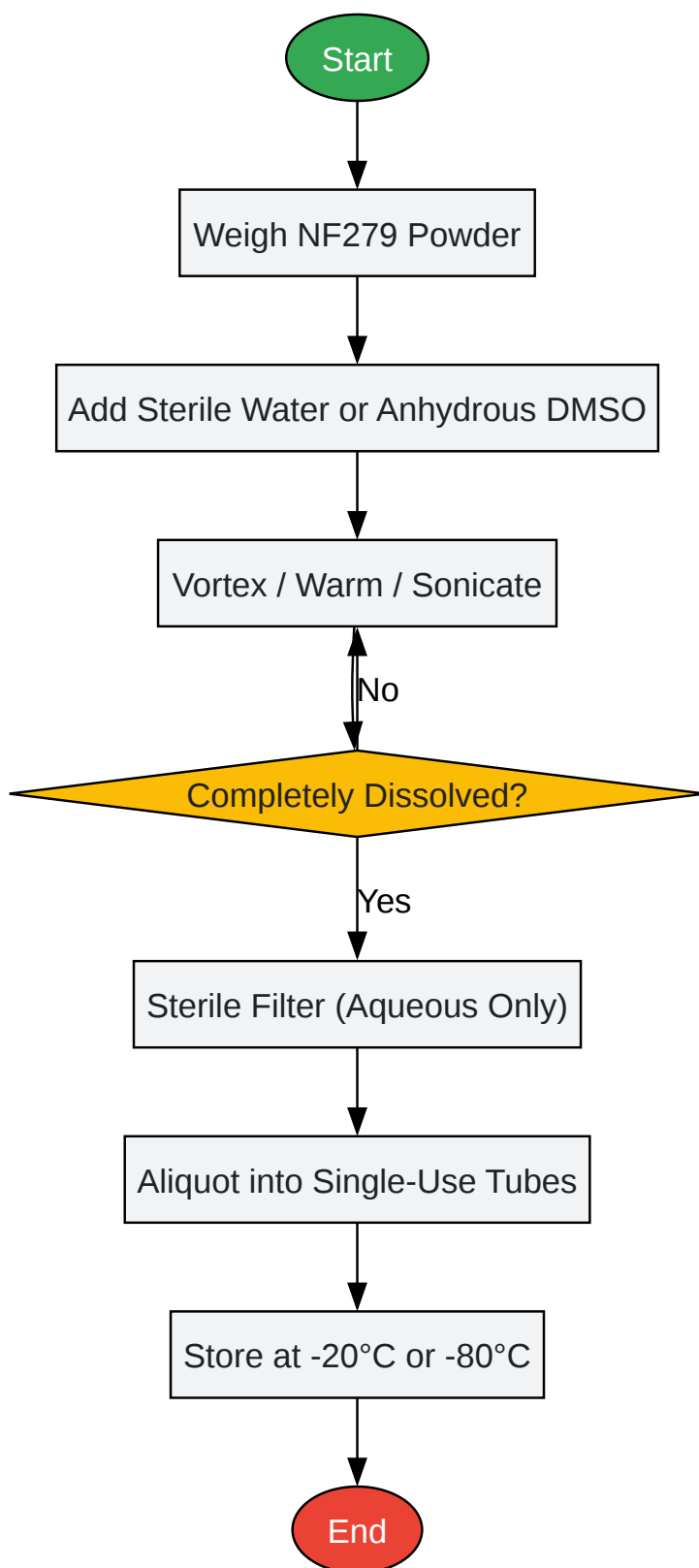
NF279 acts as a competitive antagonist at the P2X1 receptor.^{[4][5][9]} In purinergic signaling, extracellular ATP binds to and activates P2X receptors, which are non-selective cation channels.^{[7][8][10]} The activation of the P2X1 receptor leads to an influx of cations, primarily Ca²⁺ and Na⁺, resulting in membrane depolarization and the initiation of various downstream cellular responses. **NF279** competitively blocks the binding of ATP to the P2X1 receptor, thereby inhibiting its activation and subsequent intracellular signaling cascades.

Visualizations



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Caption: P2X1 Receptor Signaling and **NF279** Inhibition.



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Caption: Workflow for **NF279** Stock Solution Preparation.

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References

- 1. NF 279 | Purinergic (P2X) Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. rndsystems.com [[rndsystems.com](https://www.rndsystems.com)]
- 3. medchemexpress.com [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. The suramin analogue NF279 is a novel and potent antagonist selective for the P2X(1) receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Antagonism by the suramin analogue NF279 on human P2X(1) and P2X(7) receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. NF279: a novel potent and selective antagonist of P2X receptor-mediated responses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Purinergic signalling: from discovery to current developments - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Purinergic signalling - Wikipedia [en.wikipedia.org]
- 9. NF279 A suramin analog that acts as a highly selective, competitive, and reversible ATP-antagonist of P2X receptor (IC₅₀/KB ~ 1 µM in smooth muscle). | 202983-32-2 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 10. Targeting P2 receptors in purinergic signaling: a new strategy of active ingredients in traditional Chinese herbals for diseases treatment - PMC [pmc.ncbi.nlm.nih.gov]
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